

N-(2-Aminoethyl)maleimide hydrochloride chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(2-Aminoethyl)maleimide
hydrochloride*

Cat. No.: B166438

[Get Quote](#)

An In-depth Technical Guide to N-(2-Aminoethyl)maleimide Hydrochloride

This technical guide provides a comprehensive overview of the chemical properties, reactivity, and applications of **N-(2-Aminoethyl)maleimide hydrochloride**. It is intended for researchers, scientists, and drug development professionals who utilize bioconjugation techniques in their work.

Core Chemical and Physical Properties

N-(2-Aminoethyl)maleimide hydrochloride is a heterobifunctional crosslinker containing both a maleimide group and a primary amine.[1] The hydrochloride salt form enhances the compound's stability and solubility in aqueous solutions.[2] It typically appears as a white to off-white powder or crystalline solid.[2][3][4]

Table 1: Physicochemical Properties of **N-(2-Aminoethyl)maleimide Hydrochloride**

Property	Value	Source(s)
CAS Number	134272-64-3	[3][5][6]
Molecular Formula	C ₆ H ₈ N ₂ O ₂ ·HCl	[1][3]
Molecular Weight	176.60 g/mol	[1][3][7]
Appearance	White to off-white powder/crystal	[2][3][4]
Melting Point	163 °C (decomposes)	[3][4][8]
Purity	≥93% to >99% (HPLC)	[1][2][3]
Solubility	Soluble in water and Methanol	[2][8]
Storage Conditions	2-8°C, under inert gas, protected from moisture	[1][5][6]

Reactivity and Stability

N-(2-Aminoethyl)maleimide hydrochloride possesses two key reactive functional groups: a maleimide group and a primary amine. This dual functionality allows for sequential or orthogonal conjugation strategies.

Maleimide-Thiol Conjugation

The maleimide group is highly reactive towards sulfhydryl (thiol) groups, found in cysteine residues of proteins and peptides.[3] This reaction, a Michael addition, proceeds efficiently at a neutral pH range of 6.5-7.5 to form a stable covalent thioether bond.[1][9] The reaction is highly specific for thiols within this pH range, being approximately 1,000 times faster than its reaction with amines at pH 7.[9][10] At pH values above 7.5, the maleimide group can also react with primary amines, such as the ε-amino group of lysine.[10]

Caption: Thiol-Maleimide Michael Addition Reaction.

Amine Reactivity

The primary amine on the ethyl chain provides a second site for conjugation. This amine can react with various electrophilic groups, such as N-hydroxysuccinimide (NHS) esters or

isothiocyanates, to form stable amide or thiourea bonds, respectively.[1] This allows for the molecule to be used as a linker, first reacting the maleimide with a thiol-containing molecule, and then using the newly introduced amine for further functionalization.

```
// Core Molecule AEM [label="N-(2-Aminoethyl)maleimide", shape=ellipse, fillcolor="#FBBC05", fontcolor="#202124"];
```

```
// Functional Groups Maleimide [label="Maleimide Group", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Amine [label="Primary Amine", fillcolor="#4285F4", fontcolor="#FFFFFF"];
```

```
// Reactive Partners Thiol [label="Thiol (R-SH)\ne.g., Cysteine", shape=box, style=dashed]; Electrophile [label="Electrophile\ne.g., NHS Ester", shape=box, style=dashed];
```

```
// Relationships AEM -> Maleimide [label=" contains", color="#5F6368"]; AEM -> Amine [label=" contains", color="#5F6368"];
```

```
Maleimide -> Thiol [label=" reacts with\n(pH 6.5-7.5)"]; Amine -> Electrophile [label=" reacts with"]; }
```

Caption: General workflow for protein labeling with a maleimide reagent.

Synthesis

N-(2-Aminoethyl)maleimide hydrochloride can be synthesized from tert-butyl 2-(2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)ethylcarbamate. The synthesis involves the deprotection of the Boc-protected amine using an acid, such as trifluoroacetic acid or hydrochloric acid, to yield the final hydrochloride salt.

[12]### 5. Safety and Handling

N-(2-Aminoethyl)maleimide hydrochloride is classified as a hazardous substance.

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319). * [5][7][8]
Precautions: Wear protective gloves, eye protection, and face protection during handling. Wash skin thoroughly after handling. * [5][8] First Aid: In case of skin contact, wash with plenty of water. If eye irritation persists, seek medical attention. * [5] Storage: Keep the

container tightly closed and store in a cool, shaded area under an inert gas, protected from moisture.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(2-Aminoethyl)maleimide Hydrochloride Heterobifunctional Crosslinker - Creative Biolabs [creative-biolabs.com]
- 2. CAS 134272-64-3: 2-MALEIMIDOETHYLAMINE HCL | CymitQuimica [cymitquimica.com]
- 3. chemimpex.com [chemimpex.com]
- 4. N-(2-Aminoethyl)maleimide Hydrochloride , >93.0%(HPLC) , 134272-64-3 - CookeChem [cookechem.com]
- 5. tcichemicals.com [tcichemicals.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. N-(2-Aminoethyl)maleimide HCl | Inorganic Salts | Ambeed.com [ambeed.com]
- 8. N-(2-Aminoethyl)maleimide Hydrochloride 134272-64-3 | TCI (Shanghai) Development Co., Ltd. [tcichemicals.com]
- 9. Evidence of Isomerization in the Michael-Type Thiol-Maleimide Addition: Click Reaction between L-Cysteine and 6-Maleimidehexanoic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- 10. vectorlabs.com [vectorlabs.com]
- 11. 1-(2-Aminoethyl)maleimide hydrochloride [chemicalbook.com]
- 12. rsc.org [rsc.org]
- To cite this document: BenchChem. [N-(2-Aminoethyl)maleimide hydrochloride chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166438#n-2-aminoethyl-maleimide-hydrochloride-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com